

Personal protective equipment for handling Tris(hydroxymethyl)nitromethane

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Compound of Interest

Compound Name: *Tris(hydroxymethyl)nitromethane*

Cat. No.: B093346

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Essential Safety and Handling Guide for Tris(hydroxymethyl)nitromethane

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Tris(hydroxymethyl)nitromethane** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Classification

Tris(hydroxymethyl)nitromethane is classified as a hazardous substance. It is harmful if swallowed or inhaled, can cause skin and serious eye irritation, and may lead to respiratory irritation.^{[1][2][3]} It is also a flammable solid.^[2]

Hazard Classification	Category
Acute Oral Toxicity	Category 4[1][4]
Acute Inhalation Toxicity	Category 4[1][4]
Skin Corrosion/Irritation	Category 2[5]
Serious Eye Damage/Eye Irritation	Category 2A[5]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)[2][5]
Hazardous to the Aquatic Environment (Acute)	Category 1[6]
Hazardous to the Aquatic Environment (Chronic)	Category 1[6]

Physical and Chemical Properties

Property	Value
Appearance	White to orange crystalline solid[1][4]
Molecular Formula	C4H9NO5[4][7]
Molecular Weight	151.12 g/mol [4]
Melting Point	~160 °C / 320 °F (decomposes)[1][5]
Solubility in Water	220 g/100 mL at 20 °C[8]
pH	3.5 (1% solution)[9]

Toxicological Data

Test	Species	Route	Value
LD50	Rat	Oral	1900 mg/kg[6][9]
LD50	Mouse	Oral	1900 mg/kg[9]

Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step protocol is mandatory for the safe handling of **Tris(hydroxymethyl)nitromethane**.

Engineering Controls

- Ventilation: Always handle **Tris(hydroxymethyl)nitromethane** in a well-ventilated area.[1] Use of a chemical fume hood is strongly recommended to minimize inhalation of dust.[10]
- Eye Wash and Safety Shower: Ensure that an eye wash station and a safety shower are readily accessible in the immediate vicinity of the handling area.

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling this chemical:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[1]	Protects against dust particles and splashes.
Hand Protection	Nitrile rubber gloves (minimum 0.11 mm thickness).[3]	Provides protection against skin contact. Always inspect gloves for integrity before use and dispose of them properly after handling.
Body Protection	A lab coat or other protective clothing to prevent skin exposure.[1]	Minimizes the risk of skin contact.
Respiratory Protection	A NIOSH-approved N95 dust mask or equivalent respirator should be used if ventilation is inadequate or if dust is generated.[10]	Prevents inhalation of harmful dust particles.

Handling Procedures

- Pre-Handling:
 - Read and understand the Safety Data Sheet (SDS) for **Tris(hydroxymethyl)nitromethane**.

- Ensure all necessary PPE is available and in good condition.
- Confirm that the work area is clean and uncluttered.
- During Handling:
 - Avoid creating dust.[[1](#)]
 - Do not eat, drink, or smoke in the handling area.[[1](#)][[2](#)]
 - Wash hands thoroughly after handling the substance.[[1](#)][[2](#)]
 - Keep the container tightly closed when not in use.[[2](#)]
- Post-Handling:
 - Clean the work area thoroughly.
 - Properly remove and dispose of PPE.
 - Wash hands and any exposed skin.

Storage

- Store in a cool, dry, and well-ventilated place.[[2](#)]
- Keep containers tightly closed.[[1](#)]
- Store away from incompatible materials such as strong bases and oxidizing agents.[[1](#)]
- Keep away from heat, sparks, and open flames.[[2](#)]

Emergency Procedures

Emergency Situation	First Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention. [1] [4]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician. [1] [4]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [1] [4] [5]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. [4] [5]
Spill	Sweep up and shovel into a suitable, closed container for disposal. Avoid creating dust. Ensure adequate ventilation. [1] [4]

Disposal Plan

All waste containing **Tris(hydroxymethyl)nitromethane** must be treated as hazardous waste.

Waste Collection

- Solid Waste:
 - Collect any unused **Tris(hydroxymethyl)nitromethane** and any grossly contaminated disposable materials (e.g., weigh boats, paper towels) in a designated, labeled, and sealed hazardous waste container.
- Liquid Waste:
 - If dissolved in a solvent, collect the solution in a designated, labeled, and sealed hazardous waste container for liquids.

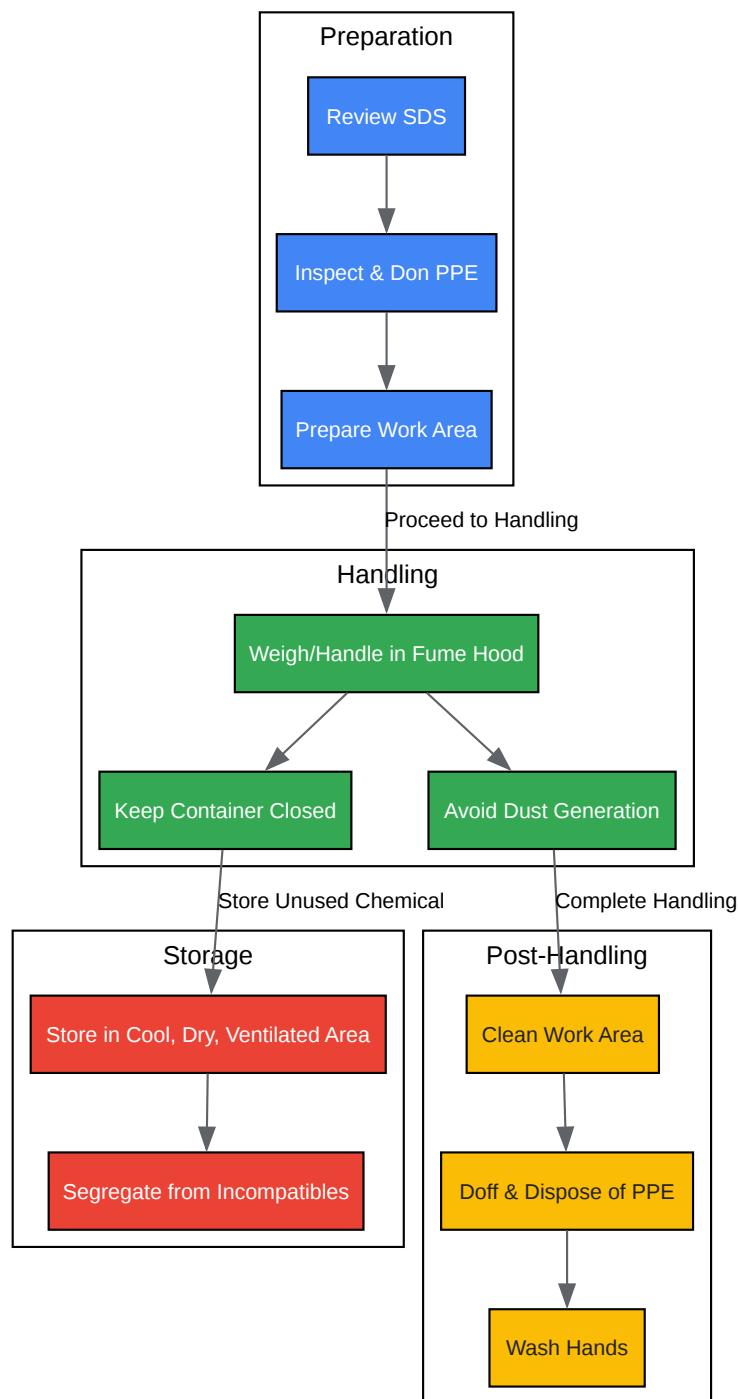
- Contaminated PPE:
 - Dispose of contaminated gloves and other disposable PPE in the designated hazardous waste container.

Waste Disposal

- All waste must be disposed of through an approved waste disposal plant.[\[1\]](#)
- A common method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)
- Do not empty into drains.[\[1\]](#)
- Ensure that all local, regional, and national hazardous waste regulations are followed for complete and accurate classification and disposal.[\[1\]](#)

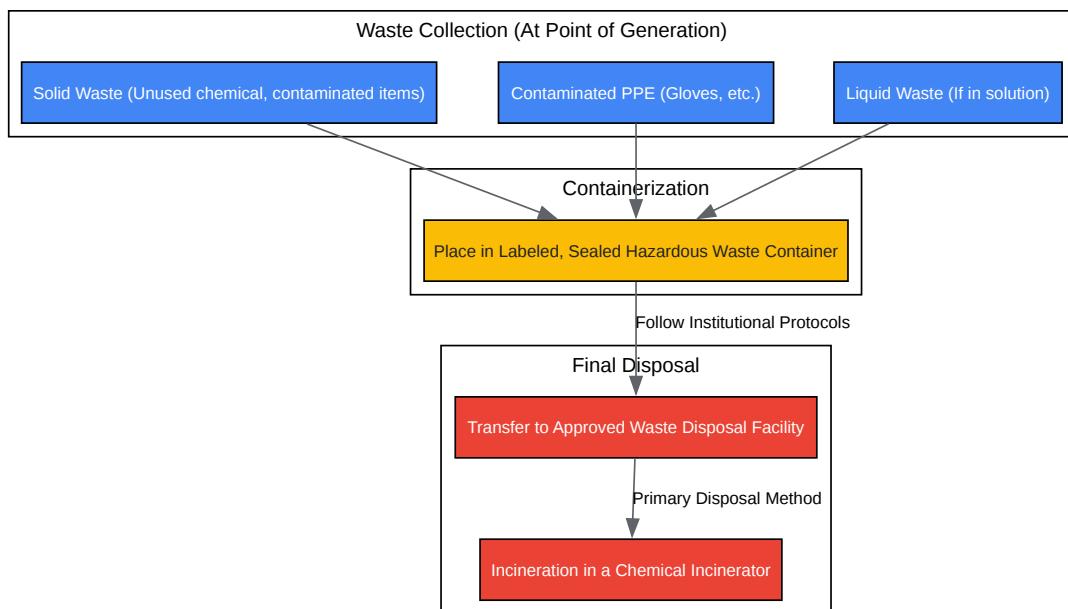
Workflow and Logic Diagrams

Safe Handling Workflow for Tris(hydroxymethyl)nitromethane

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Caption: Workflow for the safe handling of **Tris(hydroxymethyl)nitromethane**.

Disposal Plan for Tris(hydroxymethyl)nitromethane Waste

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Caption: Disposal plan for **Tris(hydroxymethyl)nitromethane** waste.

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